

# Chemistry and Properties of 8-Bromocaffeine

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

Cat. No.: S572041

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8-Bromocaffeine is a derivative of caffeine where a bromine atom replaces the hydrogen at the 8-position of the xanthine core. This modification makes it a versatile precursor for further chemical transformations via cross-coupling reactions and a useful reagent in organic synthesis [1] [2].

### Key Properties:

- **Appearance:** White, odorless solid [1].
- **Melting Point:** 206 °C [1].
- **Molecular Weight:** 273.090 g·mol<sup>-1</sup> [1].
- **CAS Number:** Not fully established in searched results.
- **Solubility:** Soluble in polar organic solvents like DMF and ethanol; low solubility in water [2].

The chemical structure of 8-Bromocaffeine is as follows [3]:

## Scaled-Up Synthesis of 8-Bromocaffeine

This protocol is adapted from published procedures for direct bromination of caffeine [1] [2], with optimizations for scalability and safety.

## Materials and Equipment

- **Reactants:** Anhydrous Caffeine, Sodium Bromide (NaBr)

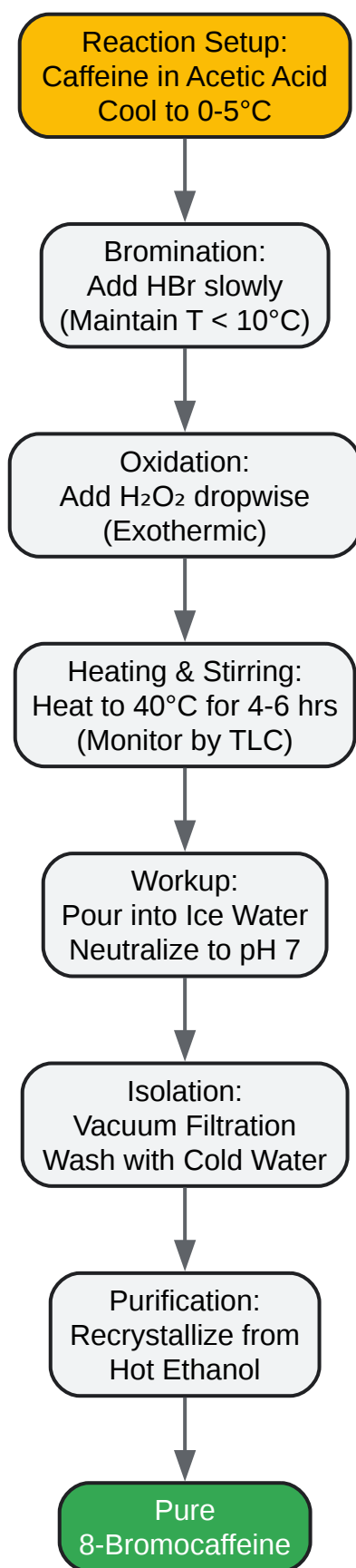
- **Reagents & Solvents:** 48% Hydrobromic Acid (HBr), 30% Hydrogen Peroxide (H<sub>2</sub>O<sub>2</sub>), Glacial Acetic Acid, Sodium Acetate (NaOAc), Ethanol (for recrystallization)
- **Equipment:** 1 L Three-neck round-bottom flask, Mechanical stirrer, Addition funnel, Thermometer, Heating mantle, Ice-water bath, pH paper, Buchner funnel, Vacuum pump

## Experimental Procedure

- **Reaction Setup:** In a 1 L three-neck flask equipped with a mechanical stirrer, addition funnel, and thermometer, suspend **30 g (0.154 mol)** of anhydrous caffeine in **300 mL** of glacial acetic acid. Stir and cool the mixture in an ice-water bath to 0-5°C.
- **Bromination:** Slowly add **48 mL (0.424 mol)** of 48% aqueous HBr to the suspension via the addition funnel, maintaining the temperature below 10°C.
- **Oxidant Addition:** After HBr addition, slowly add **38 mL (0.370 mol)** of 30% aqueous H<sub>2</sub>O<sub>2</sub> dropwise. Control the addition rate as the reaction is exothermic.
- **Heating and Completion:** After H<sub>2</sub>O<sub>2</sub> addition, remove the ice bath and heat the reaction mixture to 40°C with stirring for 4-6 hours. Monitor the reaction by TLC until caffeine is consumed.
- **Quenching and Neutralization:** Cool the reaction to room temperature, then carefully pour it into 1 L of ice-cold water with vigorous stirring. Neutralize the mixture to pH ~7 with a saturated sodium acetate solution.
- **Isolation and Purification:** Collect the precipitated crude product by vacuum filtration. Wash the solid with cold water and dry it under vacuum.
- **Recrystallization:** Dissolve the crude solid in a minimal volume of hot ethanol, filter hot, and allow to cool slowly for crystal formation. Recover the pure white crystals by filtration.

## Synthesis Workflow

The synthesis, workup, and purification process is summarized in the flowchart below.



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## Characterization and Analytical Data

After recrystallization, you can expect the following results and characteristics.

**Table 1: Typical Yields and Physical Properties**

Parameter	Result (Lab Scale)	Result (Pilot Scale)
Isolated Yield	~85%	To be determined
Melting Point	206 °C	206 °C
Purity (HPLC)	>98%	>98%

**Table 2: Spectroscopic Characteristics**

Method	Key Characteristic Features
<sup>1</sup> H NMR	Loss of the singlet corresponding to H-8 of caffeine; appearance of characteristic methyl group singlets.
<sup>13</sup> C NMR	Characteristic signal for the C-8 carbon, shifted due to bromine substitution.
FT-IR	C=O stretching vibrations (~1700 cm <sup>-1</sup> , multiple bands); C-Br stretch (~600 cm <sup>-1</sup> ).
LC-MS	m/z [M+H] <sup>+</sup> = 273.0/275.0 (characteristic 1:1 isotope pattern for Br).

## Safety and Operational Notes

- Personal Protective Equipment (PPE):** Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves.

- **Ventilation:** Perform all reactions in a well-ventilated fume hood to avoid exposure to corrosive and irritating vapors (HBr, acetic acid).
- **Reactivity:** Exercise extreme caution when handling concentrated HBr and H<sub>2</sub>O<sub>2</sub>. The reaction is exothermic. Control the addition rates and temperature to prevent runaway reactions.
- **Waste Disposal:** Neutralize all aqueous waste streams and dispose of according to local regulations for halogenated organic waste.

## Application in Organic Synthesis

8-Bromocaffeine is a valuable reagent in synthesis. A key application is the **dehydration of aldoximes to nitriles** [4].

### Protocol for Nitrile Synthesis:

- In a round-bottom flask, combine the aldoxime (1.0 equiv), 8-bromocaffeine (0.55 equiv), and DBU (1,8-diazabicyclo[5.4.0]undec-7-ene, 2.2 equiv) in dry DMF.
- Heat the mixture to 120°C under an inert atmosphere with stirring for 2-4 hours (or under microwave irradiation for shorter times).
- Upon completion, cool the mixture and dilute with ethyl acetate. Wash with water and brine, then concentrate under reduced pressure.
- Purify the crude product by flash column chromatography.

This method works for aliphatic, aromatic, and heteroaromatic aldoximes, providing nitriles in good to excellent yields [4].

## Troubleshooting Guide

Table 3: Common Issues and Solutions

Problem	Possible Cause	Solution
Low Yield	Incomplete reaction; inefficient bromine generation.	Ensure H <sub>2</sub> O <sub>2</sub> is fresh. Confirm reaction is heated for sufficient time.

Problem	Possible Cause	Solution
Poor Purity	Incomplete precipitation or washing.	Ensure effective neutralization during workup. Use hot filtration during recrystallization to remove insoluble impurities.
Product Decomposition	Excessive heating during reaction or recrystallization.	Do not exceed 40°C during synthesis. Use a minimal volume of hot (not boiling) ethanol for recrystallization.

## Conclusion

This protocol provides a reliable and scalable method for synthesizing 8-bromocaffeine in high yield and purity. Its role as a key synthetic intermediate, particularly in facilitating the conversion of aldoximes to nitriles, makes it a valuable compound for medicinal chemistry and drug development research.

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## References

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**Address:** Ontario, CA 91761, United States

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